

Application Note: A Luminescence-Based Assay for Profiling Kinase Activity and Inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UC10

Cat. No.: B1241813

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Abstract

This application note provides a detailed protocol for a universal, luminescence-based kinase activity assay. As "UC10" is not a publicly documented specific kinase inhibitor or assay technology, this document describes a representative application using the well-characterized Aurora Kinase A and its selective inhibitor, Alisertib (MLN8237). The described methodology is broadly applicable for screening and profiling kinase inhibitors, determining their potency, and studying enzyme kinetics. The protocol is designed for researchers, scientists, and drug development professionals.

Introduction

Protein kinases are a large family of enzymes that play critical roles in regulating a vast array of cellular processes, including signal transduction, cell cycle progression, and apoptosis.^[1] Dysregulation of kinase activity is a hallmark of many diseases, most notably cancer, making kinases a major class of therapeutic targets.^[1] The development of small molecule kinase inhibitors is a cornerstone of modern drug discovery.

A crucial step in this process is the availability of robust and reliable in vitro assays to quantify kinase activity and the potency of potential inhibitors.^[2] Among the various available methods, luminescence-based assays that measure the production of adenosine diphosphate (ADP), a universal product of kinase-catalyzed phosphorylation, offer a sensitive, non-radioactive, and high-throughput compatible solution.^{[3][4]}

This note details the use of a universal ADP-Glo™ Kinase Assay to measure the activity of Aurora Kinase A and determine the inhibitory potency of Alisertib (MLN8237). Aurora Kinase A is a serine/threonine kinase that is a key regulator of mitosis and is frequently overexpressed in human cancers.[1][4] Alisertib is a selective inhibitor of Aurora Kinase A that has been evaluated in numerous clinical trials.[5][6][7]

Assay Principle

The ADP-Glo™ Kinase Assay is a universal, homogeneous, luminescence-based assay that measures the amount of ADP produced during a kinase reaction. The assay is performed in two steps. First, the kinase reaction is stopped, and the remaining ATP is depleted. Second, the ADP generated is converted back to ATP, which is then used by a luciferase to produce a light signal that is directly proportional to the initial kinase activity.[3][4] This method allows for the sensitive detection of kinase activity and its inhibition.

Quantitative Data: Inhibitor Potency

The potency of a kinase inhibitor is typically expressed as the half-maximal inhibitory concentration (IC₅₀), which is the concentration of the inhibitor required to reduce the kinase activity by 50%. The IC₅₀ value for Alisertib against Aurora Kinase A and the related Aurora Kinase B are summarized in the table below.

Kinase Target	Inhibitor	Assay Type	IC ₅₀ (nM)	Selectivity (Aurora B / Aurora A)
Aurora Kinase A	Alisertib (MLN8237)	Cell-free	1.2[5][6][8]	>200-fold[5][8]
Aurora Kinase B	Alisertib (MLN8237)	Cell-free	396.5[5][8]	-

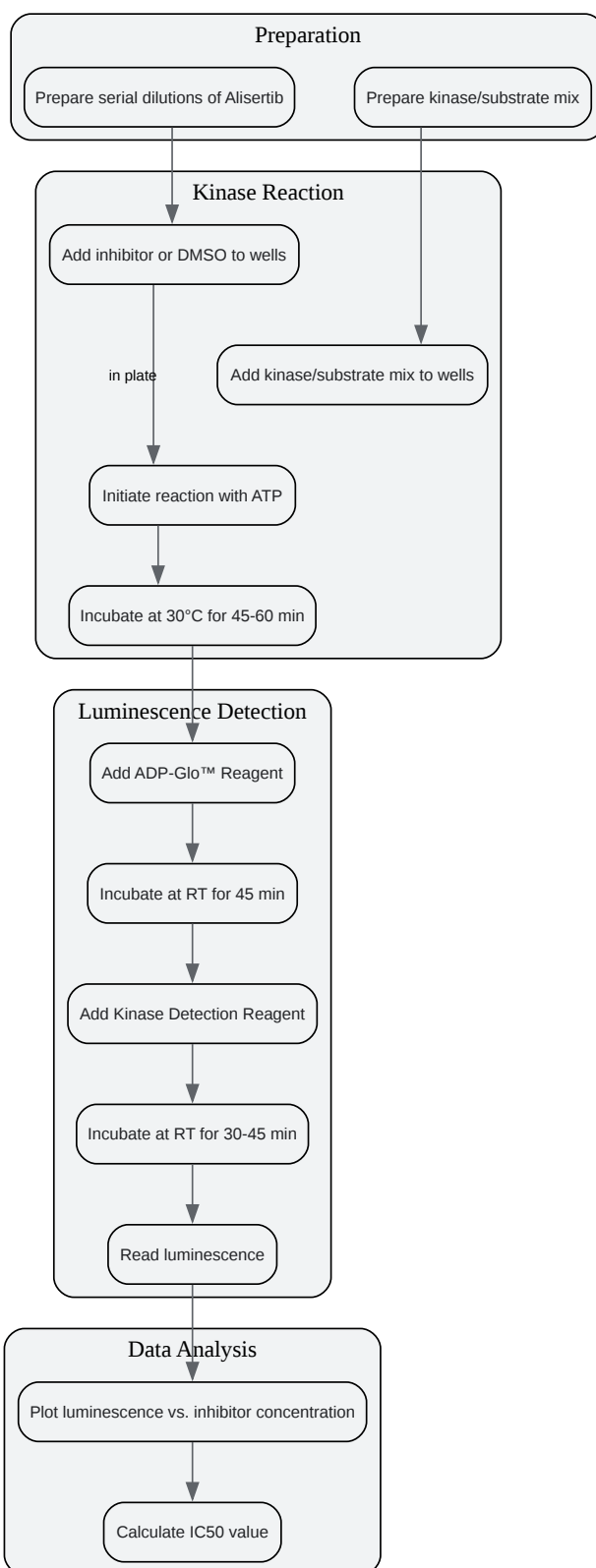
Experimental Protocols

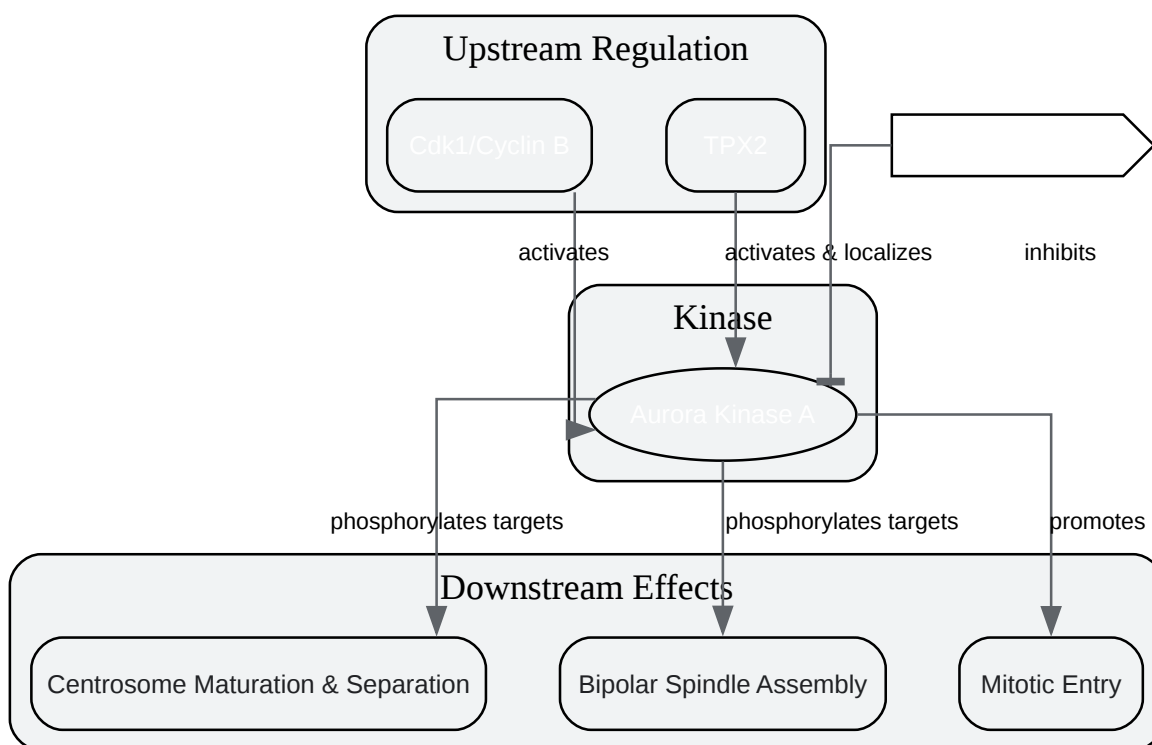
Materials and Reagents

- Recombinant human Aurora Kinase A (e.g., from Promega or BPS Bioscience)

- Myelin Basic Protein (MBP) or a suitable peptide substrate (e.g., Kemptide)[3][9]
- Alisertib (MLN8237)
- ATP
- Kinase Assay Buffer (e.g., 40mM Tris, pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA, 50μM DTT)[4]
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well or 384-well plates
- Multichannel pipettes
- Luminometer

Experimental Workflow Diagram





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